

Technical Support Center: Helium Conservation in Laboratory Equipment

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Compound of Interest

Compound Name: Helium

Cat. No.: B1201725

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This technical support center provides researchers, scientists, and drug development professionals with practical strategies and troubleshooting guidance for reducing **helium** consumption in laboratory equipment.

Frequently Asked Questions (FAQs)

Q1: Why is conserving **helium** in the laboratory so important?

A1: **Helium** is a finite, non-renewable resource with a critical role in various scientific applications, including as a carrier gas in gas chromatography (GC) and as a cryogen for superconducting magnets in Nuclear Magnetic Resonance (NMR) spectrometers.[1] Global **helium** shortages, supply chain disruptions, and rising costs have made conservation essential to ensure operational continuity and manage laboratory budgets.[2][3][4]

Q2: What are the primary approaches to reducing **helium** consumption for GC applications?

A2: There are two main strategies:

- **Helium Conservation:** This involves implementing practices and using hardware to minimize the amount of **helium** used without changing the carrier gas. This is often the most straightforward approach as it avoids the need to revalidate existing analytical methods.[5][6]
- **Switching to an Alternative Carrier Gas:** This involves converting GC methods to use a different carrier gas, most commonly hydrogen or nitrogen.[7][8]

Q3: What are the advantages and disadvantages of switching to hydrogen as a carrier gas?

A3:

- Advantages: Hydrogen is a highly efficient carrier gas that can often provide faster analysis times without compromising separation efficiency.[7][9] It is also readily available and can be produced on-demand in the lab using hydrogen generators, eliminating reliance on gas cylinders.[1][10]
- Disadvantages: The primary concern with hydrogen is its flammability and the risk of explosion at a 4% concentration in the air.[9] However, modern hydrogen generators and safety features in GCs mitigate these risks.[1][11] Switching to hydrogen also requires method development and revalidation.[12]

Q4: When is nitrogen a suitable alternative to **helium**?

A4: Nitrogen is an inexpensive and readily available gas.[5] It can be a good choice for GC applications where high efficiency and speed are not critical, and the existing method has more than adequate resolution.[8] However, nitrogen is less efficient than **helium** and hydrogen, which can lead to broader peaks and longer analysis times.[9]

Q5: How can I conserve **helium** in my NMR spectrometer?

A5: The primary use of **helium** in NMR is as a liquid cryogen to cool the superconducting magnets.[1] The main conservation strategy is to install a **helium** recovery and liquefaction system. These systems capture the **helium** gas that boils off, purify it, and re-liquefy it to be used again. A recovery system can recycle a significant percentage of the **helium** used, with some facilities reporting up to 80% recovery.[13]

Troubleshooting Guides

Issue 1: Suspected Helium Leak in GC System

Symptoms:

- Increased **helium** cylinder consumption.
- Inconsistent retention times.

- Poor peak shape and chromatography.
- Difficulty in achieving or maintaining inlet pressure.

Troubleshooting Steps:

- Visual Inspection: Check all visible connections, fittings, and tubing for any obvious signs of damage or looseness.
- Electronic Leak Detection: Use an electronic leak detector specifically designed for **helium** to systematically check all potential leak points.^{[14][15]} Start from the gas cylinder regulator and follow the gas path to the GC inlet.^[16] Pay close attention to:
 - Cylinder connections.
 - Gas lines and fittings.
 - Gas purifiers.
 - Inlet septum and liner seals.
- Systematic Isolation: If the leak is not immediately obvious, you may need to isolate different parts of the system to pinpoint the source.
- Common Leak Points: Be particularly thorough when checking common failure points like the inlet septum, which should be changed regularly.^[17]

Issue 2: Poor Chromatographic Performance After Switching to Hydrogen

Symptoms:

- Changes in peak retention times.
- Loss of resolution.
- Tailing or fronting peaks.

- In-source reactions in GC-MS.[18]

Troubleshooting Steps:

- Verify Linear Velocity: Ensure the linear velocity of the hydrogen carrier gas is correctly set. For a direct method translation, running hydrogen at the same linear velocity as **helium** should yield similar results.[17]
- Check for Leaks: The system should be thoroughly leak-checked after switching gases.
- Inlet Liner: A tapered inlet liner can improve results when using hydrogen as a carrier gas.[17]
- GC-MS Specifics: For GC-MS systems, hydrogen can cause in-source reactions. Using a GC-MS with a source designed for hydrogen or modifying the existing source (e.g., using a larger aperture lens) can mitigate these issues.[18]
- Gas Purity: Ensure you are using high-purity hydrogen (99.9999% or greater) with low oxygen and moisture levels.[18]

Data Presentation

Table 1: Quantitative Data on **Helium** Savings with Conservation Technologies

Conservation Method	Reported Savings/Benefit	Instrument/System
Agilent Gas Saver Hardware	Extended helium cylinder life from 109 to 252 days.	GC-MSD
Agilent 7890 Helium Conservation Module	Extended helium cylinder life from 2 to 12 months in one application.	7890 GC
Thermo Fisher iConnect Helium Saver	One helium cylinder can last 3.5 years with continuous 24/7 use, or up to 14 years with overnight/weekend nitrogen switching.	Split/Splitless Trace GC systems
Restek Gas Saver Mode Example	79% decrease in helium usage across 100 analyses.	GC with split injection

Experimental Protocols

Protocol: Converting a GC System from Helium to Hydrogen Carrier Gas

This protocol outlines the key steps for switching your carrier gas from **helium** to hydrogen.

1. Pre-Conversion Review and Preparation:

- Document all current GC method parameters and instrument conditions, including flows, pressures, and temperatures.[\[19\]](#)
- Perform routine GC maintenance, including changing the inlet septum and liner. A tapered liner is recommended for hydrogen.[\[17\]](#)

2. Hardware and Gas Supply Modification:

- If using a hydrogen generator, ensure it provides the required purity ($\geq 99.9999\%$).[\[18\]](#)
- Replace any copper tubing with stainless steel, as copper can become brittle.[\[20\]](#)
- Install new, high-quality gas purifiers for hydrocarbons, oxygen, and moisture.[\[19\]](#)
- If your GC has a Flame Ionization Detector (FID), you can use a 'T' connection to supply both the carrier and fuel gas from a single generator.[\[17\]](#)

3. System Purging and Conditioning:

- Install the column into the GC inlet but do not connect it to the detector yet.
- Start the hydrogen flow through the column to purge any oxygen.[\[17\]](#)
- Once purged, connect the column to the detector and perform a thorough electronic leak check of all connections.

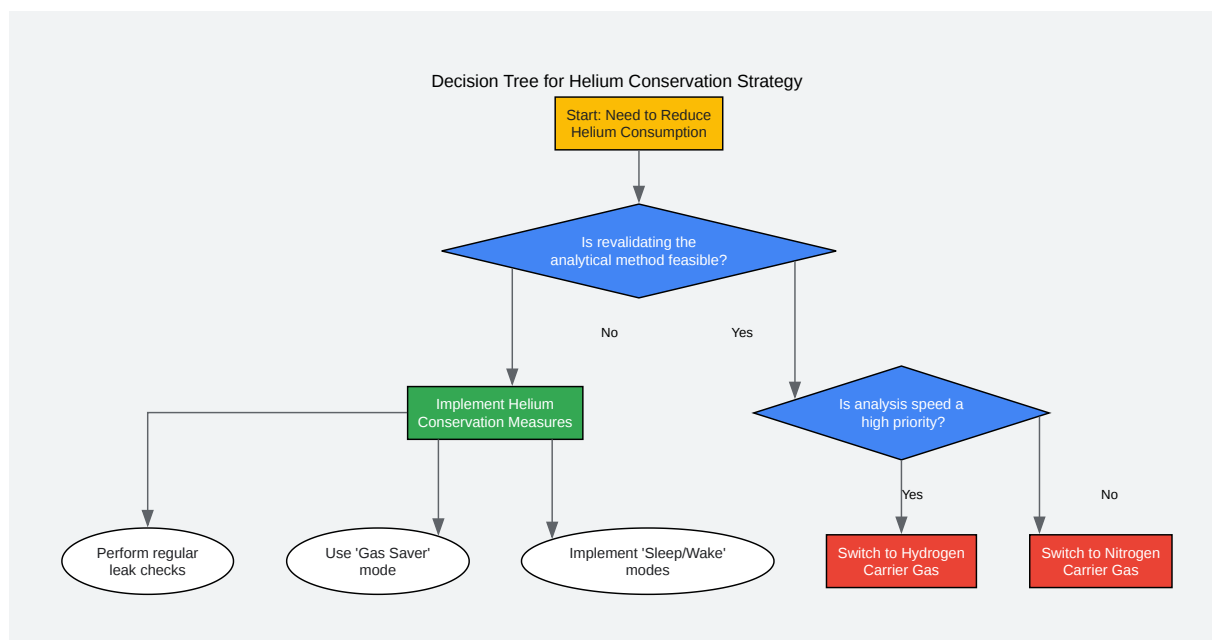
4. Method Translation and Initial Testing:

- In the GC software, change the carrier gas setting from **helium** to hydrogen.
- To replicate your existing chromatography, set the hydrogen to the same linear velocity used for **helium**.[\[17\]](#)
- Run a blank sample to ensure a stable baseline.
- Inject a known standard and compare the chromatogram to one obtained using **helium**. Retention times should be very similar.

5. Optimization (Optional):

- To take advantage of hydrogen's efficiency, you can increase the linear velocity to shorten analysis times while maintaining resolution.[\[21\]](#)

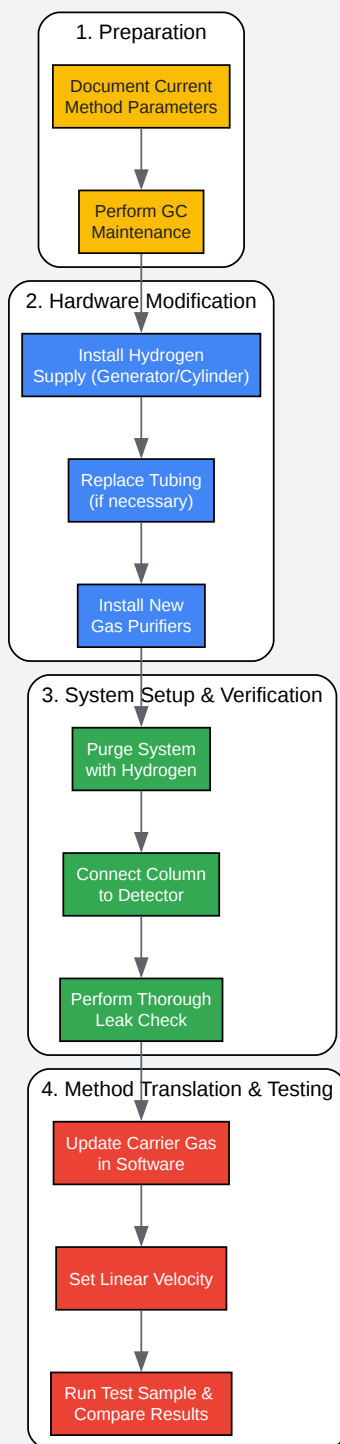
Mandatory Visualizations



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Caption: Decision tree for selecting a **helium** conservation strategy.

Workflow for Switching Carrier Gas from Helium to Hydrogen

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Caption: Workflow for switching GC carrier gas from **helium** to hydrogen.

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